

Introduction: The Analytical Imperative for 2-Fluoro-6-methylphenol

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Compound of Interest

Compound Name: 2-Fluoro-6-methylphenol

CAS No.: 443-90-3

Cat. No.: B1338647

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2-Fluoro-6-methylphenol (CAS No. 443-90-3), with the molecular formula C_7H_7FO and a molecular weight of 126.13 g/mol, is a substituted phenol of significant interest in synthetic chemistry and drug discovery.^{[1][2]} Its utility as a building block in the synthesis of more complex molecules necessitates unambiguous structural confirmation and purity assessment. Spectroscopic techniques, namely Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), provide the foundational data required for this rigorous characterization.

This guide offers a detailed exploration of the expected spectroscopic data for **2-Fluoro-6-methylphenol**. It is designed for researchers and drug development professionals, providing not only the data but also the underlying scientific principles and field-proven methodologies for its acquisition and interpretation. The causality behind spectral features is emphasized, transforming raw data into structural knowledge.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Molecular Framework

NMR spectroscopy is the cornerstone of molecular structure elucidation. For **2-Fluoro-6-methylphenol**, both ^1H and ^{13}C NMR provide a complete picture of the proton and carbon environments, with the fluorine atom adding a layer of diagnostic complexity through spin-spin coupling.

Proton (^1H) NMR Spectroscopy

The ^1H NMR spectrum reveals the number of distinct proton environments and their connectivity. The aromatic region is particularly informative due to the combined electronic effects of the hydroxyl, methyl, and fluoro substituents, as well as through-bond coupling to the fluorine atom.

Expected ^1H NMR Data (Predicted in CDCl_3 , 400 MHz)

Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constants (J, Hz)	Integration
-OH	4.5 - 5.5	Broad Singlet (br s)	-	1H
Ar-H (Position 4)	~6.95	Triplet (t)	$J(\text{H,H}) \approx 8.0$	1H
Ar-H (Position 3)	~6.85	Doublet of Triplets (dt)	$J(\text{H,H}) \approx 8.0$, $J(\text{H,F}) \approx 2.0$	1H
Ar-H (Position 5)	~6.75	Doublet (d)	$J(\text{H,H}) \approx 8.0$	1H
-CH ₃	~2.25	Singlet (s)	-	3H

Expertise & Interpretation:

- **Hydroxyl Proton (-OH):** The chemical shift of the phenolic proton is highly variable and depends on solvent, concentration, and temperature due to hydrogen bonding.[3] Its broadness is a result of chemical exchange.
- **Aromatic Protons:** The electron-donating hydroxyl and methyl groups tend to shield the aromatic protons (shifting them upfield), while the electronegative fluorine atom has a deshielding effect. The observed positions are a net result of these influences. The key

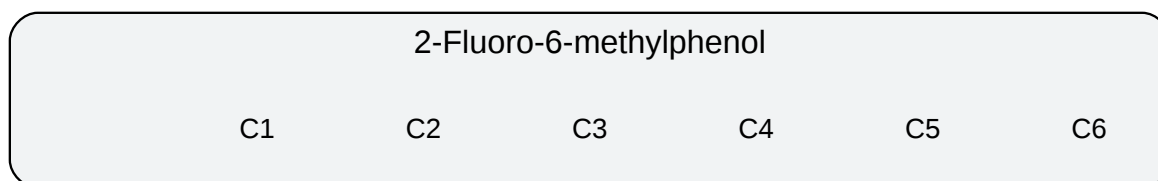
feature is the coupling of the aromatic protons to the ^{19}F nucleus, which helps in definitive assignment. For instance, the proton at position 3 (ortho to the fluorine) is expected to show a small doublet coupling.[4]

- Methyl Protons ($-\text{CH}_3$): These protons appear as a sharp singlet, as they have no adjacent protons to couple with. Its chemical shift is characteristic of a methyl group attached to an aromatic ring.[5]

Experimental Protocol: ^1H NMR Spectrum Acquisition

- Sample Preparation: Dissolve 5-10 mg of **2-Fluoro-6-methylphenol** in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3 , Acetone- d_6) in a clean, dry NMR tube.[6] Chloroform- d (CDCl_3) is a common choice for its ability to dissolve a wide range of organic compounds.[7]
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).[7]
- Spectrometer Setup: Place the NMR tube in the spectrometer. Allow the sample to equilibrate to the probe temperature (typically 298 K).[6]
- Tuning and Shimming: Tune the probe to the correct frequency for ^1H nuclei and shim the magnetic field to achieve maximum homogeneity, resulting in sharp, symmetrical peaks.
- Acquisition: Acquire the spectrum using standard pulse parameters. Typically, 8 to 16 scans are sufficient for a sample of this concentration to achieve a good signal-to-noise ratio.
- Processing: Apply Fourier transformation to the Free Induction Decay (FID), followed by phase correction and baseline correction. Integrate the signals and reference the spectrum to the TMS peak.

Visualization: Aromatic ^1H - ^{19}F Coupling



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Caption: IUPAC numbering for ^{13}C NMR assignments.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. The spectrum of **2-Fluoro-6-methylphenol** is dominated by vibrations characteristic of a substituted phenol.

Characteristic IR Absorption Bands

Wavenumber (cm^{-1})	Vibration Type	Intensity
3550 - 3200	O-H Stretch (H-bonded)	Strong, Broad
3100 - 3000	C-H Stretch (Aromatic)	Medium
2960 - 2850	C-H Stretch (Aliphatic, $-\text{CH}_3$)	Medium
1600 - 1450	C=C Stretch (Aromatic Ring)	Medium-Strong
1260 - 1180	C-O Stretch (Phenolic)	Strong
1100 - 1000	C-F Stretch (Aryl-Fluoride)	Strong

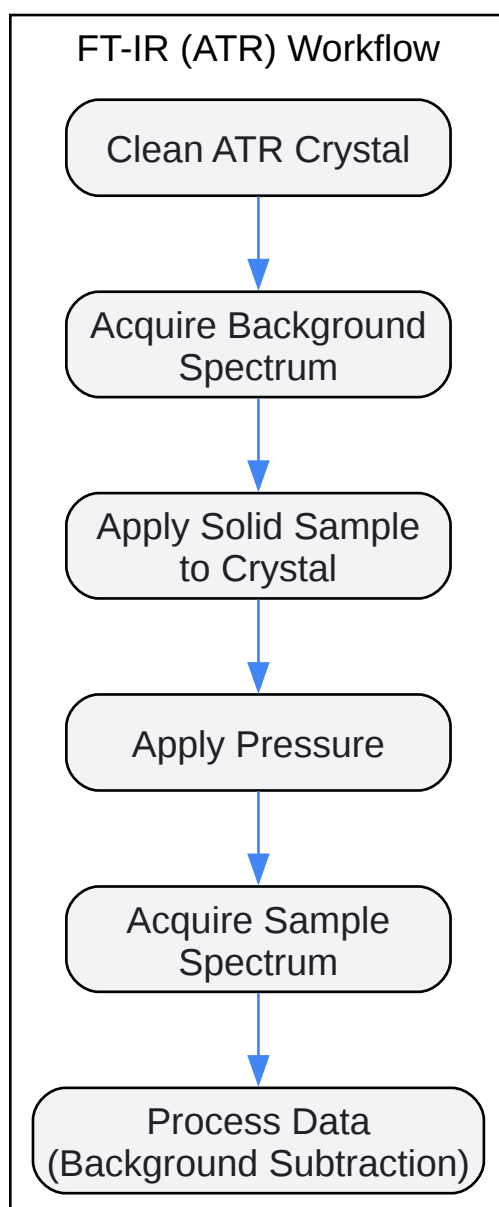
Expertise & Interpretation:

- O-H Stretch:** The most prominent feature of a phenol's IR spectrum is the broad, strong absorption band for the hydroxyl group, indicative of intermolecular hydrogen bonding. [8]*
- C-F Stretch:** A strong, sharp band in the fingerprint region confirms the presence of the carbon-fluorine bond. Its exact position can be influenced by the aromatic system.
- Aromatic Region:** Multiple sharp bands corresponding to the C=C stretching of the benzene ring provide evidence of the aromatic core.

Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR

- **Background Spectrum:** Ensure the ATR crystal (typically diamond or germanium) is clean. Wipe with a suitable solvent like isopropanol and allow it to dry. [9] Acquire a background spectrum of the empty crystal. This is crucial as it will be subtracted from the sample spectrum to remove interference from atmospheric CO₂ and H₂O.
- **Sample Application:** Place a small amount of solid **2-Fluoro-6-methylphenol** directly onto the ATR crystal.
- **Apply Pressure:** Use the pressure arm to press the sample firmly and evenly against the crystal. This ensures good optical contact. [9]
- **4. Data Acquisition:** Collect the sample spectrum. Typically, 16-32 scans are co-added to produce a high-quality spectrum with a resolution of 4 cm⁻¹. [10]
- **5. Cleaning:** After analysis, clean the crystal thoroughly to prevent cross-contamination.

Visualization: FT-IR Experimental Workflow



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Caption: Step-by-step workflow for ATR-FTIR analysis.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of a compound and offers structural clues through its fragmentation pattern. For **2-Fluoro-6-methylphenol**, Electron Ionization (EI) is a common technique.

Expected Mass Spectrometry Data (EI-MS)

m/z (mass-to-charge)	Proposed Fragment	Significance
126	$[C_7H_7FO]^+$	Molecular Ion (M^+)
125	$[M-H]^+$	Loss of a hydrogen radical
111	$[M-CH_3]^+$	Loss of a methyl radical
97	$[M-CO-H]^+$	Loss of CO and H
83	$[M-CH_3-CO]^+$	Loss of methyl and CO

Expertise & Interpretation:

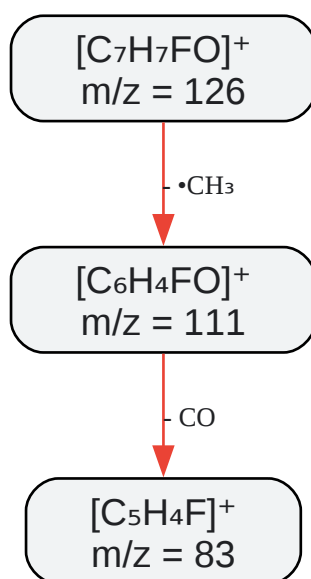
- **Molecular Ion (M^+):** The peak at m/z 126 corresponds to the exact mass of the intact molecule, confirming the molecular formula. [2] This peak is expected to be relatively intense for an aromatic compound.
- **Fragmentation Pattern:** The fragmentation of phenols is well-documented. [11] A common initial fragmentation is the loss of a stable methyl radical (-15 Da) to give a fragment at m/z 111. Subsequent loss of carbon monoxide (CO, -28 Da) is also characteristic of phenols, leading to further fragments. [12] The presence of the stable aromatic ring means that fragments containing the ring will be prominent.

Experimental Protocol: Electron Ionization (EI) Mass Spectrometry

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for solids or after separation by Gas Chromatography (GC-MS).
- **Ionization:** In the ion source, the sample is bombarded with high-energy electrons (typically 70 eV). This ejects an electron from the molecule, forming a positively charged molecular ion (M^+).
- **Fragmentation:** The excess energy imparted to the molecular ion causes it to fragment into smaller, characteristic charged ions and neutral radicals.

- Mass Analysis: The positively charged ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge ratio (m/z).
- Detection: The separated ions are detected, and their abundance is plotted against their m/z ratio to generate the mass spectrum.

Visualization: Plausible MS Fragmentation Pathway



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Caption: A primary fragmentation route for **2-Fluoro-6-methylphenol**.

Conclusion

The combination of NMR, IR, and MS provides a comprehensive and self-validating analytical profile of **2-Fluoro-6-methylphenol**. ^1H and ^{13}C NMR spectroscopy confirms the precise arrangement of atoms and the influence of the fluorine substituent through characteristic couplings. IR spectroscopy rapidly verifies the presence of key functional groups, particularly the phenolic O-H and the C-F bond. Finally, mass spectrometry confirms the molecular weight and provides corroborating structural information through predictable fragmentation. Together, these techniques form an indispensable toolkit for ensuring the identity, purity, and structural integrity of this important chemical intermediate, underpinning the reliability of subsequent research and development activities.

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